

# Technical Guide: Physicochemical Properties of Methyl (1S)-3-oxocyclopentaneacetate

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## Compound of Interest

Compound Name: *Methyl (1S)-3-oxocyclopentaneacetate*

Cat. No.: *B8050271*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular formula and weight of the chemical compound **Methyl (1S)-3-oxocyclopentaneacetate**. This compound is a methyl ester derivative of 3-oxocyclopentaneacetic acid and is of interest in various research and development applications.

## Molecular Identity and Properties

The compound in question, systematically named Methyl 2-((1S)-3-oxocyclopentyl)acetate, is often referred to by its common name, **Methyl (1S)-3-oxocyclopentaneacetate**. Its fundamental physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>3</sub>	[1][2]
Molecular Weight	156.18 g/mol	[1]
Canonical SMILES	<chem>COC(=O)CC1CCC(=O)C1</chem>	[1]
InChI Key	CPXMFVOUUXTIOH-UHFFFAOYSA-N	[1]
CAS Number	2630-38-8	[1][2]

It is important to note that while the "(1S)" designation specifies a particular stereoisomer, the molecular formula and weight are identical for the racemic mixture and other stereoisomers of Methyl 3-oxocyclopentaneacetate.

## Related Compounds

For comparative analysis, the molecular formulas and weights of several structurally related compounds are provided in the table below. These variations in structure, such as the presence of additional substituents, can significantly alter the chemical and biological properties of the molecule.

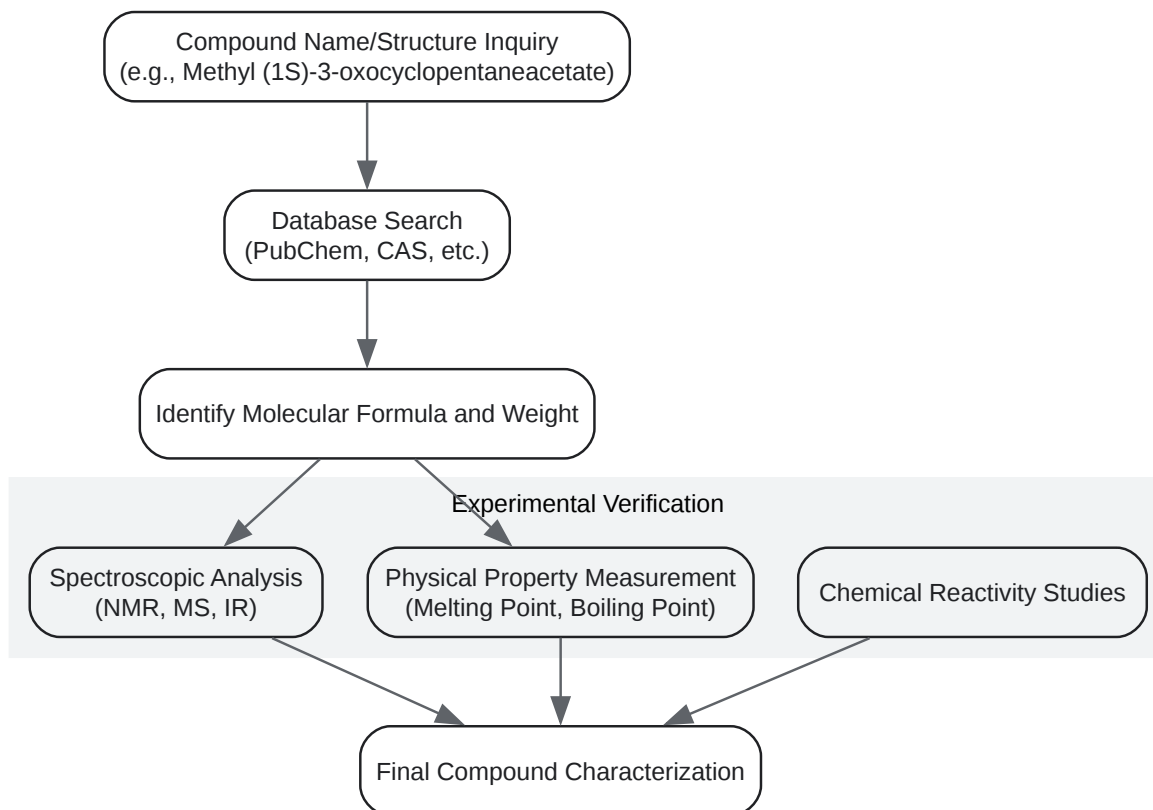
Compound Name	Molecular Formula	Molecular Weight ( g/mol )
Methyl 3-oxo-2-pentylidenecyclopentaneacetate	C <sub>13</sub> H <sub>20</sub> O <sub>3</sub>	224.30[3][4]
Methyl 2-(3-Oxo-2-((E)-pent-2-enyl)cyclopentyl)acetate	C <sub>13</sub> H <sub>20</sub> O <sub>3</sub>	224.30[3]
Methyl (3-Oxo-2-pentylcyclopentyl)acetate	C <sub>13</sub> H <sub>22</sub> O <sub>3</sub>	226.31[5]
Methyl [3-oxo-2-(2-pentynyl)cyclopentyl]acetate	C <sub>13</sub> H <sub>18</sub> O <sub>3</sub>	222.28[6]

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Methyl (1S)-3-oxocyclopentaneacetate** and related compounds are typically found in peer-reviewed scientific literature and patents. Researchers seeking to work with this compound should consult chemical databases such as PubChem and Chemical Abstracts Service (CAS) for references to specific synthetic methods and analytical procedures. The CAS number 2630-38-8 can be used as a primary identifier for literature searches.

## Logical Workflow for Compound Property Determination

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound like **Methyl (1S)-3-oxocyclopentaneacetate**.



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Caption: Workflow for determining the physicochemical properties of a chemical compound.

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## References

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- 4. Methyl 3-oxo-2-pentylidenecyclopentaneacetate | C13H20O3 | CID 20846408 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Methyl (3-Oxo-2-pentylcyclopentyl)acetate | CymitQuimica [cymitquimica.com]
- 6. Methyl [3-oxo-2-(2-pentynyl)cyclopentyl]acetate | C13H18O3 | CID 579060 - PubChem [pubchem.ncbi.nlm.nih.gov]
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